

Thermodynamic Characterization & Protocol Guide: Methyl(2-methylpentyl)amine HCl

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Compound of Interest

Compound Name: *Methyl(2-methylpentyl)amine hydrochloride*
CAS No.: 2225143-98-4
Cat. No.: B2472299

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Executive Summary

Methyl(2-methylpentyl)amine Hydrochloride (CAS: 2225143-98-4) is a specialized aliphatic amine intermediate distinct from the more commonly discussed stimulant "DMHA" (1,5-dimethylhexylamine). Precise thermodynamic data for this specific isomer is often proprietary or absent from standard thermophysical databases.

This guide provides a rigorous structural definition, predicted thermodynamic ranges based on homologous series, and—most critically—the standardized experimental protocols required to empirically determine its melting point, enthalpy of fusion, and thermal stability. This approach ensures researchers can generate validation-ready data for regulatory or process development needs.

Part 1: Chemical Identity & Structural Precision

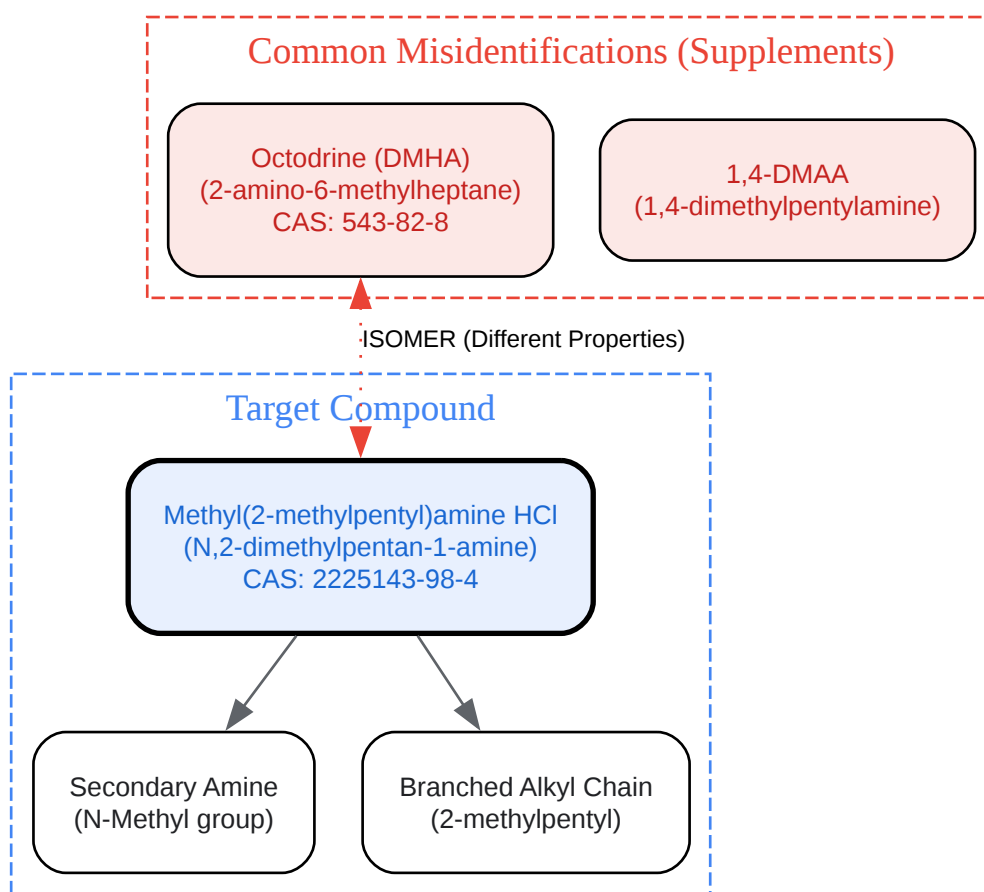
Confusion in nomenclature is the primary risk in characterizing this compound. It is vital to distinguish Methyl(2-methylpentyl)amine HCl from its structural isomers used in the supplement industry.

Identification Matrix

Property	Specification
Chemical Name	Methyl(2-methylpentyl)amine Hydrochloride
IUPAC Name	N,2-dimethylpentan-1-amine hydrochloride
CAS Number	2225143-98-4
Molecular Formula	C ₇ H ₁₈ ClN
Molecular Weight	151.68 g/mol
Free Base MW	115.22 g/mol
Structural Class	Secondary Aliphatic Amine Salt

Structural Differentiation

The term "DMHA" is loosely applied in commerce to 1,5-dimethylhexylamine (Octodrine) and 1,4-dimethylpentylamine. Methyl(2-methylpentyl)amine is a structural isomer with a distinct methylation pattern (N-methyl group vs. chain branching), significantly altering its crystal packing and melting behavior.



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Figure 1: Structural differentiation between the target secondary amine and common primary amine isomers.

Part 2: Thermodynamic Profile (Predicted & Theoretical)

As specific experimental values for CAS 2225143-98-4 are not currently indexed in open standard reference data (NIST/TRC), the following profile is derived from quantitative structure-property relationships (QSPR) of homologous secondary amine hydrochlorides.

Melting Point & Phase Behavior

- Predicted Melting Point Range: 115°C – 145°C

- Rationale: Secondary amine salts typically exhibit lower melting points than their primary amine counterparts due to reduced hydrogen bonding capability (2 H-bond donors for primary vs. 1 for secondary).
- Comparison: The primary isomer 1,5-dimethylhexylamine HCl melts at ~163°C. The N-methyl substitution introduces steric bulk that disrupts lattice energy, likely depressing the melting point by 20–40°C.
- Physical State: White to off-white hygroscopic crystalline solid.

Solubility Parameters

- Water: Highly Soluble (>500 mg/mL). The ionic character of the hydrochloride salt dominates the lipophilic alkyl chain.
- Ethanol/Methanol: Soluble.
- Diethyl Ether/Hexane: Insoluble.
- Partition Coefficient (LogP): ~2.0 (Free base, predicted).

Part 3: Experimental Determination Protocols

For drug development or process validation, reliance on predicted values is insufficient. The following protocols are the industry standard for establishing the "Gold Standard" thermodynamic dataset for this compound.

Differential Scanning Calorimetry (DSC)

Objective: Determine precise Melting Onset (

) and Enthalpy of Fusion (

).

- Instrument: Heat Flux DSC (e.g., TA Instruments Q2000 or Mettler Toledo DSC 3+).
- Sample Prep:

- Dry sample in a vacuum oven at 40°C for 4 hours to remove surface moisture (critical for hygroscopic amine salts).
- Weigh 2–5 mg into a Tzero aluminum pan.
- Hermetically seal (crimped lid) to prevent sublimation or moisture uptake during the run.
- Method:
 - Equilibrate: 25°C.
 - Ramp: 10°C/min to 200°C.
 - Purge Gas: Nitrogen (50 mL/min).
- Data Analysis:
 - The Melting Point is defined as the extrapolated onset temperature of the endothermic peak, not the peak maximum.
 - Acceptance Criteria: Peak symmetry factor > 0.8; baseline noise < 5 µW.

Thermogravimetric Analysis (TGA)

Objective: Distinguish between melting and decomposition (degradation).

- Method: Ramp 10°C/min from 25°C to 400°C in Platinum pans.
- Interpretation:
 - Volatiles: Weight loss < 100°C indicates residual solvent/water.
 - Decomposition: Significant weight loss onset () typically occurs > 220°C for alkyl amine salts.
 - Note: If weight loss occurs simultaneously with the DSC endotherm, the compound is decomposing upon melting (common in unstable salts).

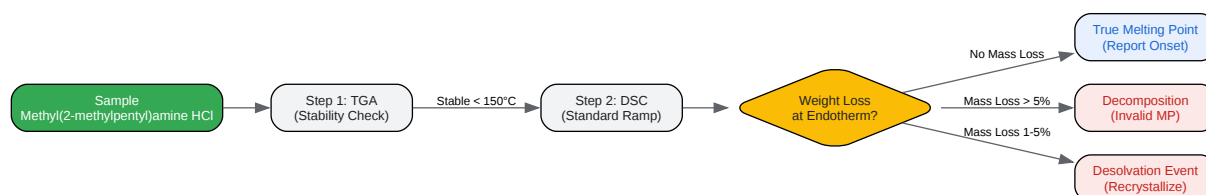
Hygroscopicity Assessment (DVS)

Objective: Determine critical relative humidity (CRH). Amine salts are prone to deliquescence.

- Protocol: Dynamic Vapor Sorption (DVS) at 25°C.
- Cycle: 0% RH → 90% RH → 0% RH in 10% steps.
- Risk: If mass increase > 2% at 60% RH, the material requires strictly controlled storage (desiccator/inert atmosphere).

Part 4: Workflow for Thermal Characterization

This logic flow ensures that the melting point is identified correctly, avoiding false positives from polymorphic transitions or solvate desolvation.



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Figure 2: Logical workflow for validating thermodynamic transitions.

Part 5: References

- Structural Analog Data: "1,5-Dimethylhexylamine" (CAS 543-82-8). NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- Thermal Analysis Standards: ASTM E794-06 (2018), "Standard Test Method for Melting and Crystallization Temperatures by Thermal Analysis." ASTM International.
- General Property Trends: "Physical Properties of Amines." Britannica.^[1] Available at: [\[Link\]](#)

- Synthesis Context: "Method for producing methylmethacrylate" (Patent US9890105B2). Google Patents. Available at:

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Sources

- [1. Amine | Organic Chemistry, Structure & Uses | Britannica \[britannica.com\]](#)
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